

Proper Disposal of 4-Iodophenylhydrazine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 4-Iodophenylhydrazine

Cat. No.: B078305

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The safe and compliant disposal of **4-Iodophenylhydrazine** is critical for ensuring laboratory safety and environmental protection. This guide provides essential information, including immediate safety considerations and a step-by-step operational plan for its disposal. As a halogenated organic compound, **4-Iodophenylhydrazine** requires specific handling procedures to mitigate risks.

Key Safety and Disposal Information

Proper handling and disposal of **4-Iodophenylhydrazine** are dictated by its inherent hazards. The following table summarizes crucial data for laboratory personnel.

Parameter	Information	Citations
Chemical Name	4-Iodophenylhydrazine	[1]
CAS Number	13116-27-3	[1][2]
Physical Form	Solid	[1]
Hazard Class	Acute Toxicity (Oral), Skin Irritant, Eye Irritant, Skin Sensitizer, Specific Target Organ Toxicity (Single Exposure)	[1]
Primary Hazards	Harmful if swallowed, causes skin and eye irritation, may cause an allergic skin reaction, and may cause respiratory irritation.	[1][2]
Waste Classification	Halogenated Organic Waste	[3][4]
Incompatible Materials	Strong oxidizing agents, strong acids.	[2]
Recommended PPE	N95 dust mask, chemical splash goggles or faceshield, and chemical-resistant gloves.	[1][2]

Experimental Protocol for Disposal

This protocol outlines the step-by-step procedure for the safe disposal of **4-Iodophenylhydrazine** waste.

1. Personal Protective Equipment (PPE) and Preparation:

- Before handling **4-Iodophenylhydrazine** waste, ensure you are wearing the appropriate PPE: a properly fitted N95 dust mask, chemical splash goggles, a face shield, and chemical-resistant gloves.[1][2]

- Work in a well-ventilated area, preferably within a chemical fume hood.[2]
- Prepare a designated hazardous waste collection container. This container should be made of a compatible material, such as high-density polyethylene (HDPE).[5][6]

2. Waste Collection:

- Carefully transfer the solid **4-Iodophenylhydrazine** waste into the designated halogenated organic waste container.
- If dealing with solutions, they should also be collected in a designated container for halogenated organic liquid waste.
- Do not mix **4-Iodophenylhydrazine** waste with non-halogenated organic waste, inorganic waste (acids, bases), or other incompatible materials.[3][5][7]

3. Container Labeling:

- As soon as the first waste is added, label the container clearly.
- The label must include the words "Hazardous Waste," the full chemical name "**4-Iodophenylhydrazine**," and an indication of its hazards (e.g., "Toxic," "Irritant").[7][8][9]
- Maintain a log of the approximate amount of waste added to the container.

4. Waste Storage:

- Securely close the waste container lid.[6][9]
- Store the container in a designated, cool, and well-ventilated satellite accumulation area that is away from direct sunlight and sources of ignition.[2][5]
- Ensure the storage area is segregated from incompatible chemicals.[5]

5. Spill Management:

- In the event of a small spill, it can be cleaned up by trained personnel.[5]

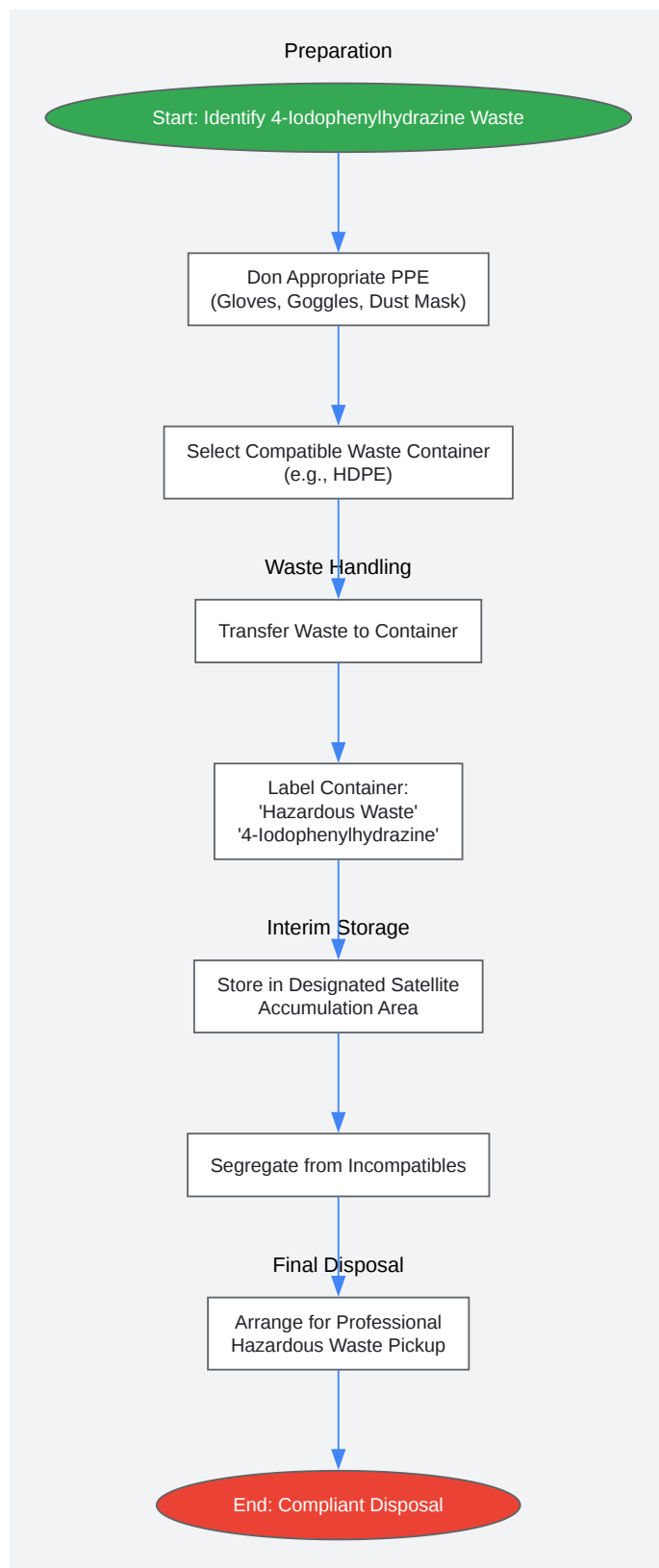
- Wear the appropriate PPE.
- Absorb the spilled material with an inert, dry absorbent material.
- Collect the absorbent material and the spilled substance into a suitable container for disposal as hazardous waste.[\[2\]](#)[\[5\]](#)

6. Final Disposal:

- Do not attempt to dispose of **4-Iodophenylhydrazine** down the drain or through evaporation.[\[5\]](#)[\[8\]](#)[\[9\]](#)
- Once the waste container is full (not exceeding 90% capacity), arrange for its collection by a licensed hazardous waste disposal company.[\[2\]](#)[\[6\]](#)[\[9\]](#)[\[10\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **4-Iodophenylhydrazine**.



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Caption: Workflow for the proper disposal of **4-iodophenylhydrazine**.

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